

Application Notes and Protocols for Arachidonic Acid in Cell Culture Experiments

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Compound of Interest

Compound Name: *Solidagonic acid*

Cat. No.: *B12390184*

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Note: Initial searches for "**Solidagonic acid**" did not yield any relevant scientific information, suggesting it may be a non-existent or very obscure compound. Therefore, these application notes and protocols have been prepared for Arachidonic Acid, a well-studied polyunsaturated fatty acid with significant roles in cell signaling, inflammation, and apoptosis, aligning with the core requirements of the original request.

Introduction

Arachidonic acid (AA) is a polyunsaturated omega-6 fatty acid that is a key component of cellular membranes. It is a precursor to a wide range of bioactive lipid mediators, collectively known as eicosanoids, which include prostaglandins, thromboxanes, and leukotrienes. These molecules are critical regulators of inflammation, immunity, and other physiological processes. In cell culture, AA is widely used to study its effects on cell proliferation, apoptosis, and various signaling pathways.

Properties of Arachidonic Acid

Property	Value
Molecular Formula	C ₂₀ H ₃₂ O ₂
Molecular Weight	304.47 g/mol
Appearance	Colorless to pale yellow oily liquid
Solubility	Soluble in ethanol, DMSO, and DMF. Sparingly soluble in aqueous buffers.
Storage	Store at -20°C. Protect from light and air.

Mechanism of Action

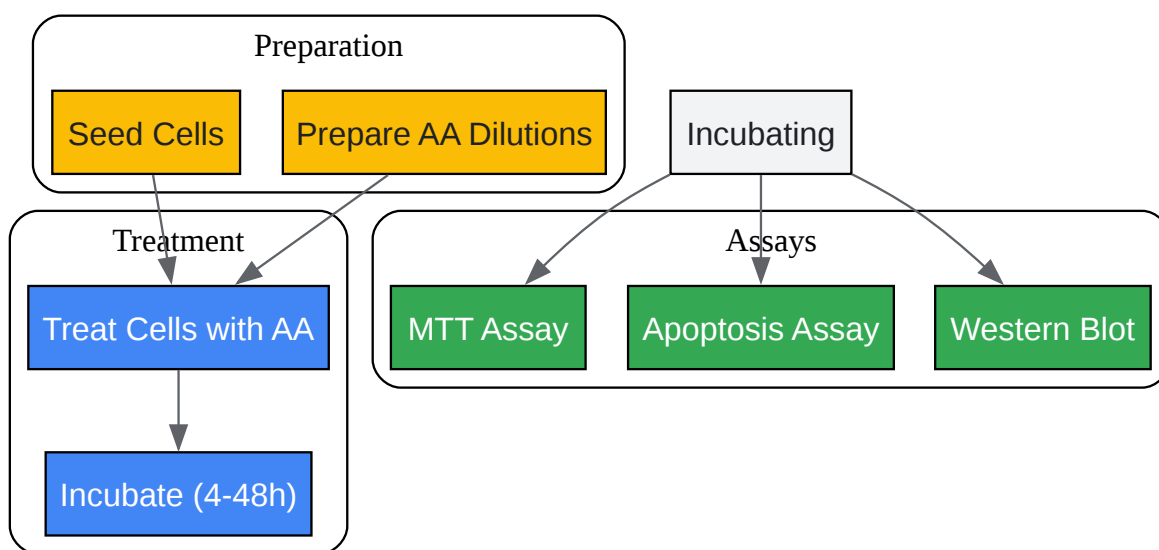
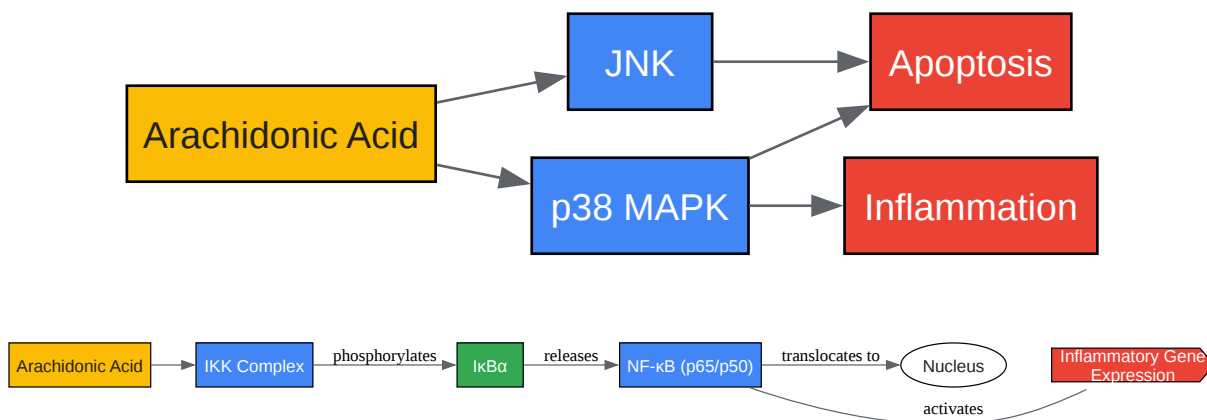
Arachidonic acid's biological effects are mediated through both its direct actions and its conversion to eicosanoids by cyclooxygenase (COX), lipoxygenase (LOX), and cytochrome P450 (CYP450) enzymes. Unesterified AA can directly modulate the activity of various proteins, including protein kinases and ion channels. Its metabolites, the eicosanoids, bind to specific G-protein coupled receptors to initiate a wide range of cellular responses.

Key Signaling Pathways Affected by Arachidonic Acid

Arachidonic acid has been shown to modulate several key signaling pathways, including:

- **Mitogen-Activated Protein Kinase (MAPK) Pathway:** AA can activate the p38 MAPK and JNK signaling pathways, which are involved in cellular stress responses, inflammation, and apoptosis.[\[1\]](#)[\[2\]](#)
- **Nuclear Factor-kappa B (NF-κB) Pathway:** AA and its metabolites can activate the NF-κB signaling pathway, a central regulator of inflammatory gene expression.[\[3\]](#)[\[4\]](#)
- **JAK-STAT Signaling Pathway:** In some contexts, AA has been shown to impair JAK-STAT signaling, which is crucial for cytokine-mediated cellular responses.[\[5\]](#)

Signaling Pathway Diagrams



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References

- 1. [Natural products targeting the MAPK-signaling pathway in cancer: overview - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [2. Arachidonic Acid Stimulates Cell Adhesion through a Novel p38 MAPK-RhoA Signaling Pathway That Involves Heat Shock Protein 27 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Nuclear factor kB is activated by arachidonic acid but not by eicosapentaenoic acid - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Arachidonic acid, a clinically adverse mediator in the ovarian cancer microenvironment, impairs JAK-STAT signaling in macrophages by perturbing lipid raft structures - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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